Avoiding non-specific cleavage with Clostripain

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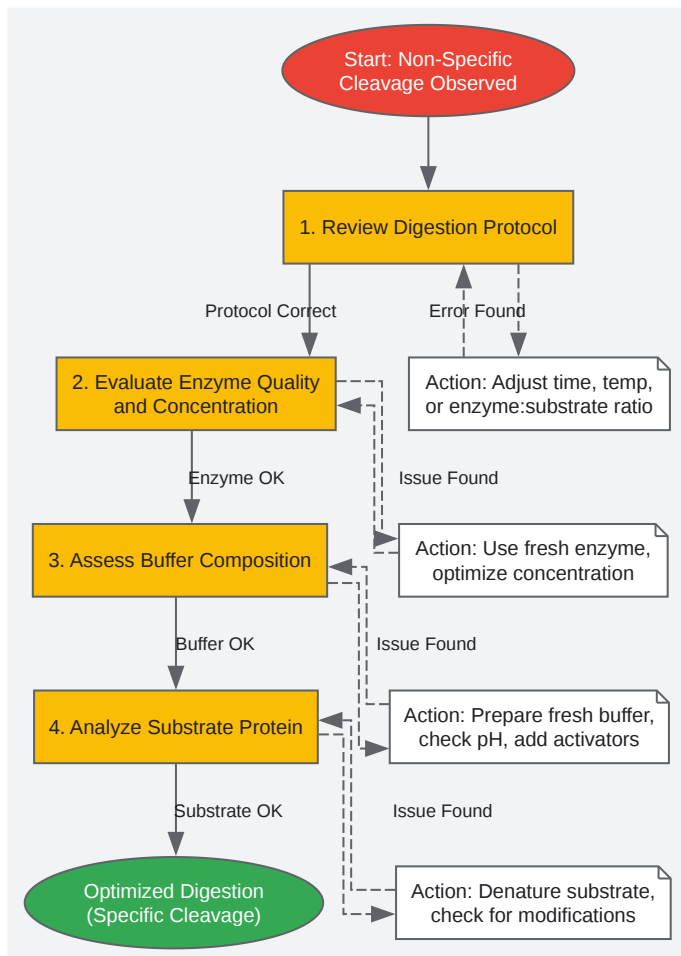| Compound of Interest	
Compound Name: *Clostripain*	
Cat. No.: *B15569753*	Get Quote

Technical Support Center: Clostripain

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals avoid non-specific cleavage when using **Clostripain**.

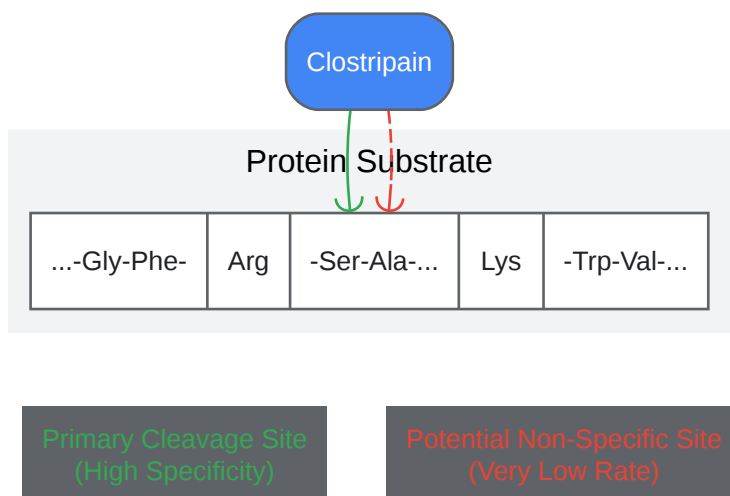## Troubleshooting Guide: Non-Specific Cleavage with Clostripain

Non-specific cleavage can be a significant issue in experiments requiring high-specificity protein digestion. This guide provides a systematic approach to troubleshoot and mitigate this problem.

Problem: Observation of unexpected fragments, suggesting non-specific cleavage.

Below is a workflow to diagnose and resolve potential causes of non-specific cleavage.

Tech Support

Troubleshooting workflow for non-specific cleavage.

```
Start: Non-Specific Cleavage Observed
    │
    ▼
1. Review Digestion Protocol ──Error Found──► Action: Adjust time, temp, or enzyme:substrate ratio
    │
    │ Protocol Correct
    ▼
2. Evaluate Enzyme Quality and Concentration ──Issue Found──► Action: Use fresh enzyme, optimize concentration
    │
    │ Enzyme OK
    ▼
3. Assess Buffer Composition ──Issue Found──► Action: Prepare fresh buffer, check pH, add activators
    │
    │ Buffer OK
    ▼
4. Analyze Substrate Protein ──Issue Found──► Action: Denature substrate, check for modifications
    │
    │ Substrate OK
    ▼
Optimized Digestion (Specific Cleavage)
```

...-Gly-Phe-	Arg	-Ser-Ala-...	Lys	-Trp-Val-...

Clostripain — Protein Substrate

Primary Cleavage Site (High Specificity)

Potential Non-Specific Site (Very Low Rate)

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